

4'-Amino-N-methylacetanilide: A Review of Available Scientific Data

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Compound of Interest

Compound Name: 4'-Amino-N-methylacetanilide

Cat. No.: B086871

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For Researchers, Scientists, and Drug Development Professionals

Introduction

4'-Amino-N-methylacetanilide, with the Chemical Abstracts Service (CAS) number 119-63-1, is an aromatic amine and a derivative of acetanilide.^{[1][2]} Structurally, it features an acetamido group wherein the nitrogen is also bonded to a methyl group, and an amino group at the para-position of the phenyl ring. This compound is recognized primarily as a chemical reagent and a building block in the synthesis of more complex molecules. It has been cited as an intermediate in the production of various substances, including pharmaceuticals, pesticides, dyes, and polymers. Additionally, it has been identified as a micropollutant and used in studies focused on the elimination of organic micropollutants in wastewater treatment plants.^[1] Despite its role as a synthetic intermediate, publicly available scientific literature providing in-depth biological characterization is notably scarce. This guide summarizes the available physicochemical data and highlights the current gaps in the understanding of its biological activity and potential as a therapeutic agent.

Physicochemical Properties

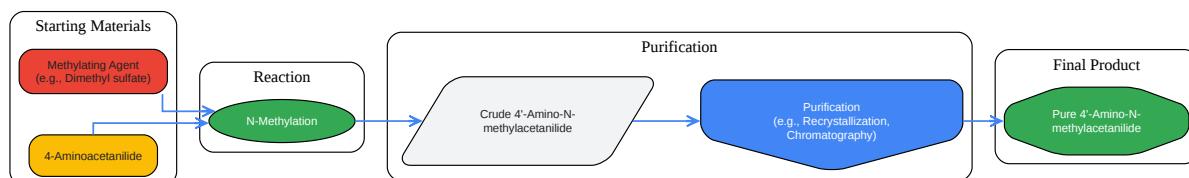
A summary of the key physicochemical properties of **4'-Amino-N-methylacetanilide** is presented in Table 1. This data is essential for its handling, formulation, and in silico modeling.

Property	Value	Source
Molecular Formula	C ₉ H ₁₂ N ₂ O	[1] [2]
Molecular Weight	164.2 g/mol	[1] [2]
CAS Number	119-63-1	[1] [2]
Melting Point	91 °C	
Appearance	Powder	---
SMILES	CC(=O)N(C)c1ccc(N)cc1	
InChI	InChI=1S/C9H12N2O/c1-7(12)11(2)9-5-3-8(10)4-6-9/h3-6H,10H2,1-2H3	---

Synthesis

While detailed, step-by-step experimental protocols for the synthesis of **4'-Amino-N-methylacetanilide** are not readily available in the public domain, the general class of N-alkylation and acylation reactions of anilines are well-established in organic chemistry. A plausible synthetic route could involve the N-methylation of 4-aminoacetanilide or the acetylation of N-methyl-p-phenylenediamine.

A generalized workflow for a potential synthesis is depicted below.



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Caption: A potential synthetic workflow for **4'-Amino-N-methylacetanilide**.

Biological Activity and Mechanism of Action: A Knowledge Gap

A comprehensive search of scientific literature reveals a significant absence of data regarding the biological activity of **4'-Amino-N-methylacetanilide**. There are no publicly available studies detailing its efficacy in any biological assays, its potential therapeutic targets, or its mechanism of action. Consequently, no signaling pathways associated with this compound have been elucidated.

Quantitative Data and Experimental Protocols: Areas for Future Research

Consistent with the lack of biological activity data, there is no quantitative information available on the efficacy, toxicity, or pharmacokinetic and pharmacodynamic (PK/PD) properties of **4'-Amino-N-methylacetanilide**. Detailed experimental protocols for key experiments such as receptor binding assays, enzyme inhibition assays, or in vivo studies involving this specific compound are not described in the accessible scientific literature.

Conclusion and Future Directions

4'-Amino-N-methylacetanilide is a known chemical entity with established physicochemical properties, primarily utilized as an intermediate in chemical synthesis. However, there is a profound lack of publicly available research on its biological effects. For researchers and drug development professionals, this compound represents an unexplored area of chemical space. Future research should focus on systematic screening to identify any potential biological activities. Should any activity be identified, subsequent studies would be required to determine its mechanism of action, efficacy, and safety profile. The absence of existing data means that any investigation into the biological properties of **4'-Amino-N-methylacetanilide** would be breaking new ground.

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References

- 1. 4'-Amino-N-methylacetanilide | 119-63-1 [chemicalbook.com]
- 2. 119-63-1 CAS MSDS (4'-Amino-N-methylacetanilide) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
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